

Personal protective equipment for handling Endothal-disodium

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Compound of Interest

Compound Name: *Endothal-disodium*

Cat. No.: B3426602

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Essential Safety and Handling Guide for Endothal-disodium

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Endothal-disodium**, a selective contact herbicide. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary

Endothal-disodium is classified as a toxic substance. It can be harmful if swallowed or in contact with skin and causes serious eye irritation.^{[1][2]} Ingestion of 7-8 grams of disodium endothall has been shown to cause vomiting, gastrointestinal bleeding, and swelling in the lungs in humans.^{[3][4]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Endothal-disodium**. The following equipment should be utilized to prevent exposure.

PPE Category	Specifications	Rationale
Hand Protection	Unlined, elbow-length, chemical-resistant gloves (e.g., nitrile, butyl, neoprene).[5]	Prevents skin contact and absorption. Leather or cotton gloves are not suitable as they can absorb the chemical.[5]
Eye and Face Protection	Chemical safety goggles or a full-face shield.[5][6]	Protects against splashes and eye irritation.[1][4] Safety glasses with side shields are acceptable for low-exposure situations.[5][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[2] This may include a half-mask or full-face respirator with appropriate cartridges.[7]	Protects against inhalation of dust or aerosols, which can cause respiratory irritation.[1][3]
Protective Clothing	A clean, dry protective suit that covers the entire body from wrists to ankles.[5] Chemical-resistant coveralls or a two-piece suit may be required for handling moderate to highly toxic pesticides.[6]	Minimizes skin contact. Regular work attire (long-sleeved shirt and long pants) may be acceptable for low-toxicity situations, but dedicated lab clothing is recommended.[5]
Footwear	Unlined, chemical-resistant boots that cover the ankles.[5] [6] Pant legs should be worn outside the boots.	Prevents pesticides from draining into the boots.[5][6] Leather boots are not recommended.[5]

Quantitative Toxicity Data

The following table summarizes the acute toxicity data for **Endothal-disodium**.

Toxicity Data	Value	Species	Route of Exposure
Oral LD50	51 mg/kg	Rat	Oral
Oral LD50	250 mg/kg	Guinea Pig	Oral
Dermal LD50	750 mg/kg	Rat	Dermal
Dermal LD50	100 mg/kg	Rabbit	Dermal

LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of the test population.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance.



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- To cite this document: BenchChem. [Personal protective equipment for handling Endothal-disodium]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3426602#personal-protective-equipment-for-handling-endothal-disodium>

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